

An In-depth Technical Guide to (Bromomethyl)triphenylphosphonium bromide (CAS 1034-49-7)

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Compound of Interest

Compound Name: (Bromomethyl)triphenylphosphonium bromide

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Abstract

(Bromomethyl)triphenylphosphonium bromide, with CAS number 1034-49-7, is a pivotal phosphonium salt in the field of organic synthesis. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and its significant applications, particularly as a precursor to a Wittig reagent. Safety and handling information, along with spectroscopic data, are also presented to offer a complete resource for laboratory professionals.

Chemical and Physical Properties

(Bromomethyl)triphenylphosphonium bromide is a white to pale yellow or light beige to pink powder.[1][2] It is a quaternary ammonium salt that is soluble in polar organic solvents.[3] Due to its ionic nature, it possesses good thermal stability but can be hygroscopic.[3]

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	1034-49-7	[1]
Molecular Formula	C ₁₉ H ₁₇ Br ₂ P	[1]
Molecular Weight	436.12 g/mol	[1]
Melting Point	234 - 236 °C	[1][2]
Appearance	White to pale yellow powder	[1]
Purity	≥ 96% (GC)	[1]
InChI Key	YFTMLUSIDVFTKU-UHFFFAOYSA-M	[4]
SMILES	--INVALID-LINK-- (C1=CC=CC=C1) (C2=CC=CC=C2)C3=CC=CC=C3.[Br-]	[3]
Storage Conditions	Store at room temperature, under inert gas	[1]

Synthesis

The primary route for the synthesis of **(bromomethyl)triphenylphosphonium bromide** involves the reaction of triphenylphosphine with dibromomethane.

Experimental Protocol: Synthesis of (Bromomethyl)triphenylphosphonium bromide

Objective: To synthesize **(bromomethyl)triphenylphosphonium bromide** from triphenylphosphine and dibromomethane.

Materials:

- Triphenylphosphine
- Dibromomethane

- Toluene (dry)
- Nitrogen gas supply
- Reflux apparatus
- Filtration apparatus

Procedure 1:

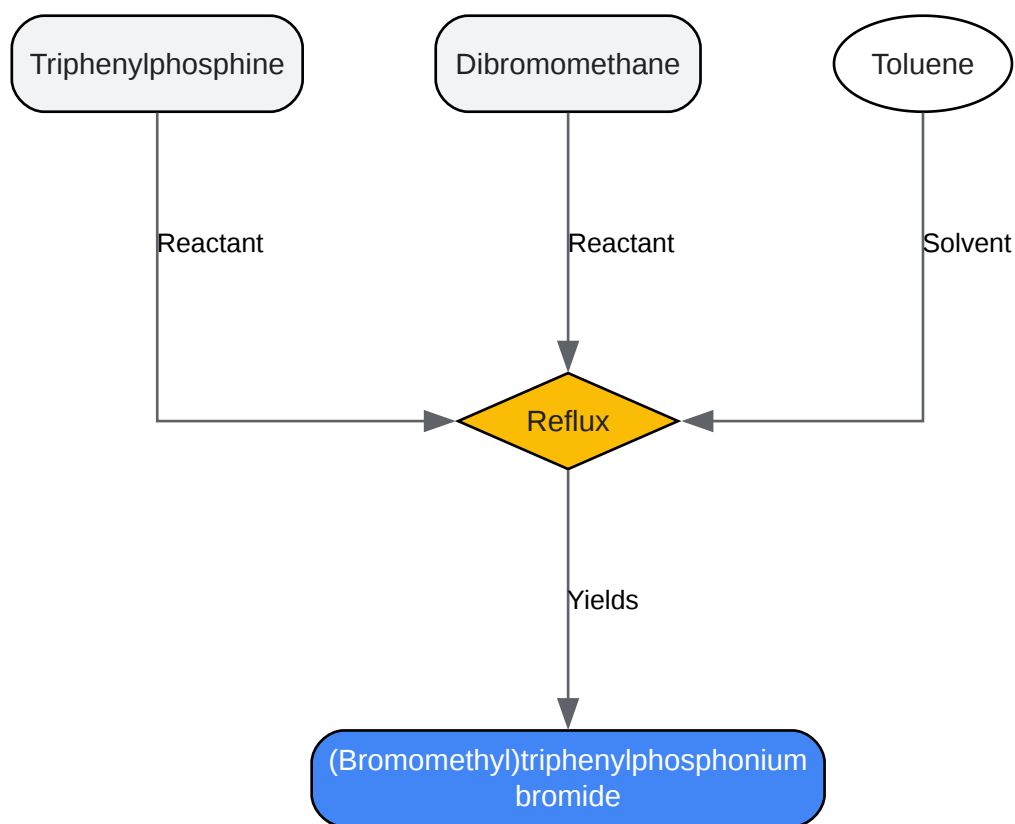
- Under a nitrogen atmosphere, prepare a solution of 215.0 g (0.82 mole) of triphenylphosphine and 115 mL (1.64 moles) of dibromomethane in 600 mL of toluene in a suitable reaction vessel.[\[4\]](#)
- Heat the stirred solution to reflux for approximately eight hours.[\[4\]](#)
- After the initial reflux period, cool the mixture and collect the resulting solid by filtration.[\[4\]](#)
- The filtrate should be returned to the reaction vessel and heated to reflux for an additional eight hours.[\[4\]](#)
- Cool the mixture again and collect any further solid that has precipitated.[\[4\]](#)
- Combine the solids from both filtrations to yield the final product. The reported yield is approximately 280 grams.[\[4\]](#)

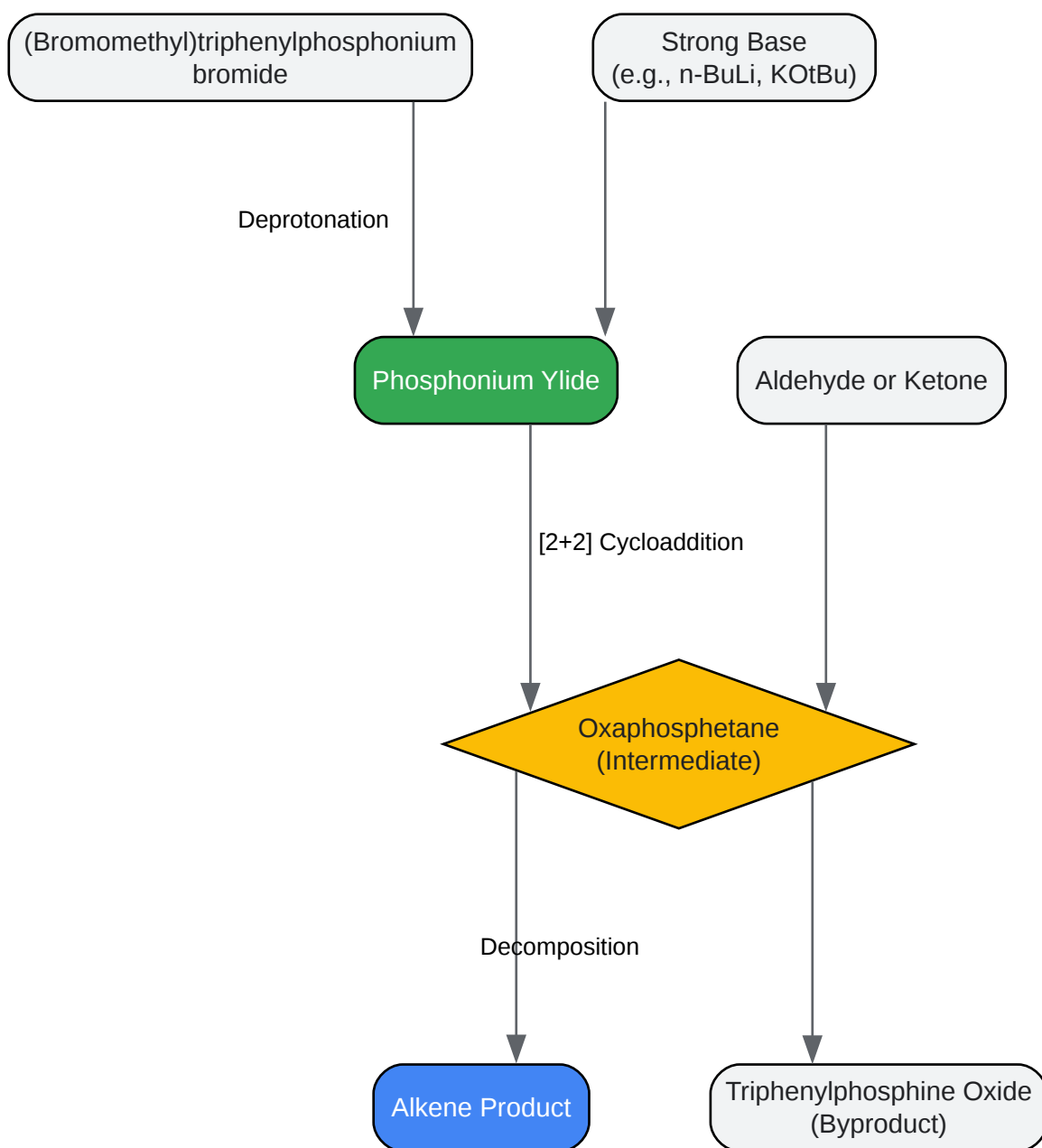
Procedure 2:

- Dissolve triphenylphosphine (15.00 g, 57.25 mmol) and dibromomethane (19.92 g, 114.48 mmol) in 125 mL of dry toluene.[\[5\]](#)
- Heat the reaction mixture to reflux for 7 days.[\[5\]](#)
- Upon completion, cool the mixture to 0 °C.[\[5\]](#)
- Collect the precipitated white crystals by filtration and wash them with toluene to obtain the final product. The reported yield is 16.50 g (66%).[\[5\]](#)

Procedure 3 (for immediate use):

- To a solution of triphenylphosphine (3.3 g, 12.6 mmol) in toluene (10 mL), add methylene bromide (1.1 mL, 16.4 mmol) dropwise.^[5]
- Heat the resulting solution to reflux and stir for 16 hours.^[5]
- Cool the mixture and filter the precipitate. Wash the solid with toluene and dry it in vacuo to obtain the phosphonium salt (4.5 g, 82%) as a white solid, which can be used immediately without further purification.^[5]





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References

- 1. chemimpex.com [chemimpex.com]
- 2. lookchem.com [lookchem.com]
- 3. CAS 1034-49-7: Phosphonium, (bromomethyl)triphenyl-, bromi... [cymitquimica.com]
- 4. Synthesis routes of (Bromomethyl)triphenylphosphonium bromide [benchchem.com]
- 5. (BROMOMETHYL)TRIPHENYLPHOSPHONIUM BROMIDE synthesis - chemicalbook [chemicalbook.com]
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